

A Technical Guide to the Safety and Handling of 4-Thioureidobenzoic Acid

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Compound of Interest

Compound Name: 4-Thioureidobenzoic acid

Cat. No.: B1300826

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Disclaimer: As of the date of this document, a comprehensive, officially published Safety Data Sheet (SDS) for **4-Thioureidobenzoic acid** (CAS 7366-56-5) is not readily available. The following guide has been compiled by inferring the potential hazards from its constituent chemical moieties: Thiourea and substituted Benzoic Acids. This information is intended for researchers, scientists, and drug development professionals to facilitate a conservative risk assessment. It is imperative to handle this compound with extreme caution, assuming it possesses the combined hazards of its structural components. All handling should be performed by trained personnel within a controlled laboratory setting.

Inferred Hazard Profile of 4-Thioureidobenzoic Acid

4-Thioureidobenzoic acid incorporates the structural features of both thiourea and a benzoic acid derivative. Therefore, it is prudent to assume it shares the hazardous properties of both. The primary hazards are likely driven by the thiourea component, which is classified as an oral toxin, a suspected carcinogen, and a suspected reproductive toxin.^{[1][2]} The benzoic acid moiety typically contributes to irritant properties.

Table 1: Inferred GHS Classification for **4-Thioureidobenzoic Acid**

Hazard Class	Category	Inferred Hazard Statement	Basis of Inference
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic or Harmful if swallowed	Based on Thiourea and various benzoic acid derivatives. [1] [2] [3]
Carcinogenicity	Category 2	H351: Suspected of causing cancer	Based on Thiourea. [1] [2]
Reproductive Toxicity	Category 2	H361d: Suspected of damaging the unborn child	Based on Thiourea. [1] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Based on Thiourea and substituted benzoic acids. [2] [5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	Based on substituted benzoic acids. [5] [6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	Based on Thiourea. [2]
Hazardous to the Aquatic Environment, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects	Based on Thiourea. [1] [4]

Inferred Hazard Pictograms:

Signal Word:DANGER

Safety Data from Constituent Moieties

The following tables summarize the known safety data for Thiourea and provide a comparison of related 4-substituted benzoic acids.

Thiourea (CAS: 62-56-6)

Thiourea is the most significant contributor to the inferred systemic and chronic hazards of **4-Thioureidobenzoic acid**.

Table 2: GHS Classification and Statements for Thiourea

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic / Harmful if swallowed.[1][2]
Carcinogenicity	Category 2	H351: Suspected of causing cancer.[1][2]
Reproductive Toxicity	Category 2	H361d: Suspected of damaging the unborn child.[1][4]
Hazardous to the Aquatic Environment, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects.[1][4]

Table 3: Quantitative Toxicity Data for Thiourea

Endpoint	Value	Species	Source
Oral LD50	125 mg/kg	Rat	[2][7]
Oral LD50	2000-2500 mg/kg	Rat	[8]
Dermal LD50	>2800 mg/kg	Rabbit	[1][8]

Note: Discrepancies in LD50 values exist across different sources, highlighting the importance of treating the substance as highly toxic.

Comparative Data for 4-Substituted Benzoic Acids

These compounds provide insight into the potential irritant and acute toxic properties of the benzoic acid portion of the molecule.

Table 4: Comparative GHS Hazards of 4-Substituted Benzoic Acids

Compound	CAS No.	GHS Hazard Statements
4-Chlorobenzoic acid	74-11-3	H302: Harmful if swallowed.[5] [9]H315: Causes skin irritation. [5]H319: Causes serious eye irritation.[5]H335: May cause respiratory irritation.[5]
4-Nitrobenzoic acid	62-23-7	H302: Harmful if swallowed.[3] [10]H319: Causes serious eye irritation.[10]
4-Iodobenzoic acid	619-58-9	Generally not classified as hazardous under GHS, but irritation should still be considered a potential hazard. [11]

Safety and Handling Precautions

Based on the inferred hazard profile, the following precautions are mandatory.

Engineering Controls

- Work must be conducted in a certified chemical fume hood to avoid inhalation of dust.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described in OSHA's 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection: Wear nitrile gloves (double-gloving is recommended). Ensure gloves are compatible with the substance and dispose of them immediately after use. Wear a chemically resistant lab coat.[5]

- Respiratory Protection: If there is a risk of dust generation that cannot be controlled by a fume hood, a NIOSH/MSHA-approved respirator with an appropriate particulate filter should be used.

Handling Procedures

- Avoid all contact with skin, eyes, and clothing.[[1](#)]
- Do not breathe dust. Minimize dust generation and accumulation.[[1](#)][[5](#)]
- Wash hands thoroughly after handling, even if gloves were worn.[[9](#)]
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[[9](#)]
- Prepare solutions in the fume hood.
- Keep containers tightly closed when not in use.

Storage

- Store locked up in a designated, well-ventilated, cool, and dry area.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[[5](#)]
- Keep container tightly closed and protected from direct sunlight and moisture.[[1](#)]

First Aid Measures

Exposure	First Aid Instructions
If Swallowed	Rinse mouth. Immediately call a POISON CENTER or doctor/physician. Do NOT induce vomiting.[2][9]
If on Skin	Immediately take off all contaminated clothing. Wash with plenty of soap and water. If skin irritation or an allergic reaction occurs, get medical advice/attention.[2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If exposed or concerned, get medical advice/attention.[2]

Spill and Disposal

- Spills: Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material. Carefully sweep up and place into a suitable, sealed container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.[1]
- Disposal: Dispose of contents and container to an approved hazardous waste disposal plant in accordance with all local, state, and federal regulations. Do not empty into drains.[1]

Experimental Protocols for Hazard Assessment

The following are descriptions of standard OECD guidelines used to determine the types of hazards inferred for **4-Thioureidobenzoic acid**.

Acute Oral Toxicity (OECD Guidelines 420, 423, 425)

These guidelines are used to assess the health hazards likely to arise from a single, short-term oral exposure to a substance.[12]

- Principle: The test substance is administered orally by gavage to fasted rodents (typically rats) in a stepwise procedure using defined dose levels.[12][13]
- Methodology (Acute Toxic Class Method - OECD 423): The test starts with a group of three animals at a specific dose level (e.g., 300 mg/kg). The outcome (mortality or survival) determines the next step: if mortality is observed, the test is repeated at a lower dose level; if no mortality, it is repeated at a higher dose level. This process allows for the classification of the substance into a GHS category with a minimal number of animals.[14]
- Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiratory patterns, etc.), and body weight changes for at least 14 days.[13] A gross necropsy is performed on all animals at the end of the study.

Carcinogenicity Studies (OECD Guideline 451)

This guideline is used to observe test animals for a major portion of their lifespan for the development of neoplastic lesions after prolonged exposure to a test substance.[15]

- Principle: The test substance is administered daily to groups of rodents (e.g., rats and mice) for an extended period, typically 18-24 months.[16][17]
- Methodology: At least three dose levels plus a concurrent control group are used, with a minimum of 50 animals of each sex per group.[17] The highest dose is chosen to produce some toxicity but not significant mortality from effects other than tumors. The substance is usually administered in the diet, drinking water, or by gavage.[18]
- Observations: Animals are monitored for clinical signs of toxicity and the presence of palpable masses. A complete histopathological examination is performed on all organs and tissues from all animals.[16] The data are statistically analyzed to identify any increase in tumor incidence.[17]

Reproductive/Developmental Toxicity (OECD Guidelines 421, 422, 443)

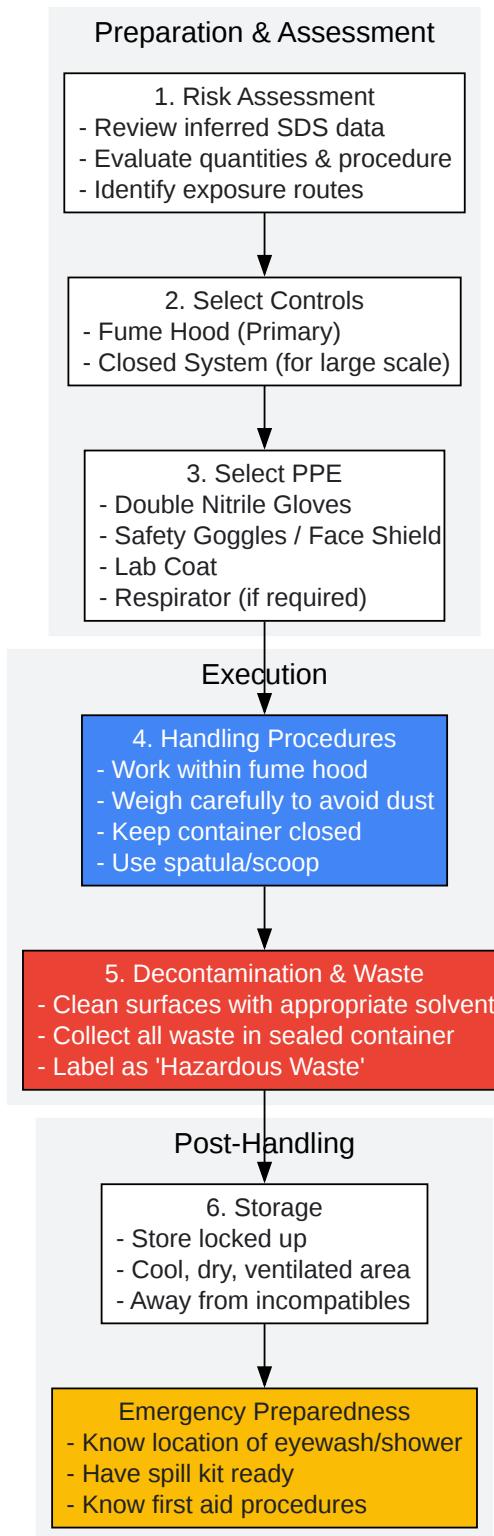
These studies are designed to provide information on the effects of a substance on reproductive performance and the development of offspring.[19][20]

- Principle: The test substance is administered to sexually mature male and female rodents before and during mating, and to females throughout gestation and lactation.[21][22]
- Methodology (Extended One-Generation Study - OECD 443): Parental (P) animals are exposed to graduated doses. Effects on mating, fertility, pregnancy, and maternal behavior are evaluated. The first-generation (F1) offspring are also exposed and assessed for developmental effects, including growth, viability, and functional integrity of their nervous, immune, and reproductive systems.[22]
- Observations: Endpoints include fertility indices, number of live/dead pups, pup weight, clinical observations, and detailed histopathology of the reproductive organs of both P and F1 generations.[21]

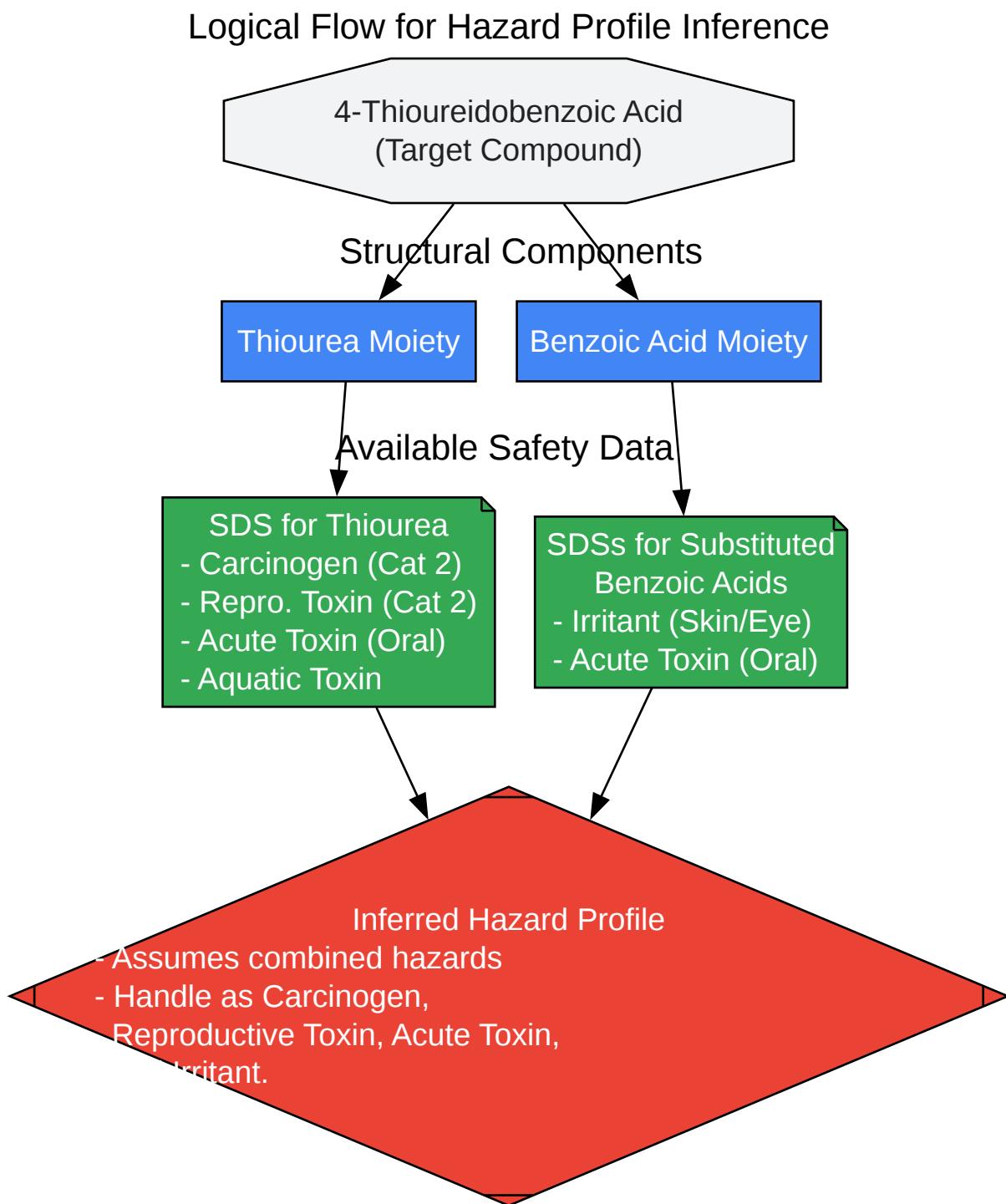
Visualized Workflows

The following diagrams illustrate logical workflows for handling and assessing the risks of **4-Thioureidobenzoic acid**.

Safe Handling Workflow for Hazardous Chemical Powders

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Caption: A logical workflow for the safe handling of hazardous powders like **4-Thioureidobenzoic acid**.



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Caption: The logical process for inferring the hazards of **4-Thioureidobenzoic acid**.

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